

Stigmasta-3,5-diene CAS registry number and chemical synonyms.

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Compound of Interest

Compound Name: Stigmasta-3,5-diene

Cat. No.: B145604

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Stigmasta-3,5-diene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Stigmasta-3,5-diene**, a significant steroidal hydrocarbon. The document details its chemical identity, physical properties, formation pathway, and established analytical methodologies. This guide is intended to serve as a foundational resource for professionals engaged in food science, quality control, and natural product chemistry.

Chemical Identity and Synonyms

Stigmasta-3,5-diene is a phytosterol derivative primarily known as a marker for the refining process in vegetable oils.^{[1][2]} Its presence, particularly in olive oil, indicates thermal treatment, as it is formed from the dehydration of β -sitosterol during processes like deodorization.^[2]

The compound is identified by the CAS Registry Number 4970-37-0.^{[3][4]} It is known by several synonyms, which are crucial for comprehensive literature and database searches.

- Common Synonyms: 24-Ethylcholesta-3,5-diene, 3,5-Stigmastadiene
- IUPAC Name: (8S,9S,10R,13R,14S,17R)-17-[(2R,5R)-5-ethyl-6-methylheptan-2-yl]-10,13-dimethyl-2,7,8,9,11,12,14,15,16,17-decahydro-1H-cyclopenta[a]phenanthrene
- Other Identifiers: DTXSID601000829, ICCTZARHLGPHMT-BPIBQTEVSA-N

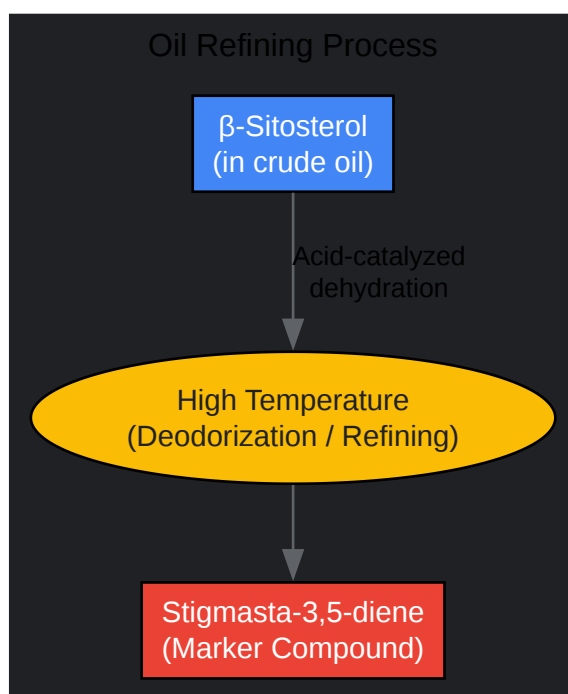
Physicochemical Properties

A summary of the key quantitative data for **Stigmasta-3,5-diene** is presented below. These properties are essential for analytical method development, solubility studies, and understanding its behavior in various matrices.

Property	Value	Source
CAS Registry Number	4970-37-0	
Molecular Formula	C ₂₉ H ₄₈	
Molecular Weight	396.69 g/mol	
Exact Mass	396.375601531 Da	
Purity (Commercial)	≥95%	
logP (Octanol/Water)	8.830	
Water Solubility (log)	-9.07 (mol/L)	
Topological Polar Surface Area	0 Å ²	
Complexity (PubChem)	638	

Formation Pathway

Stigmasta-3,5-diene is not typically a naturally occurring constituent of crude vegetable oils. Its formation is a direct consequence of the high temperatures and acidic conditions employed during the physical refining and deodorization of oils. The primary precursor for its synthesis is β -sitosterol, a common phytosterol found in plants. The process involves an acid-catalyzed dehydration reaction.



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Caption: Formation of **Stigmasta-3,5-diene** from β -sitosterol.

Experimental Protocols

The quantification of **Stigmasta-3,5-diene** is a standard procedure for assessing the quality and authenticity of virgin olive oils, as its presence indicates adulteration with refined oils. The primary analytical techniques employed are High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

This method is widely used for the routine analysis of **Stigmasta-3,5-diene** in fats and oils.

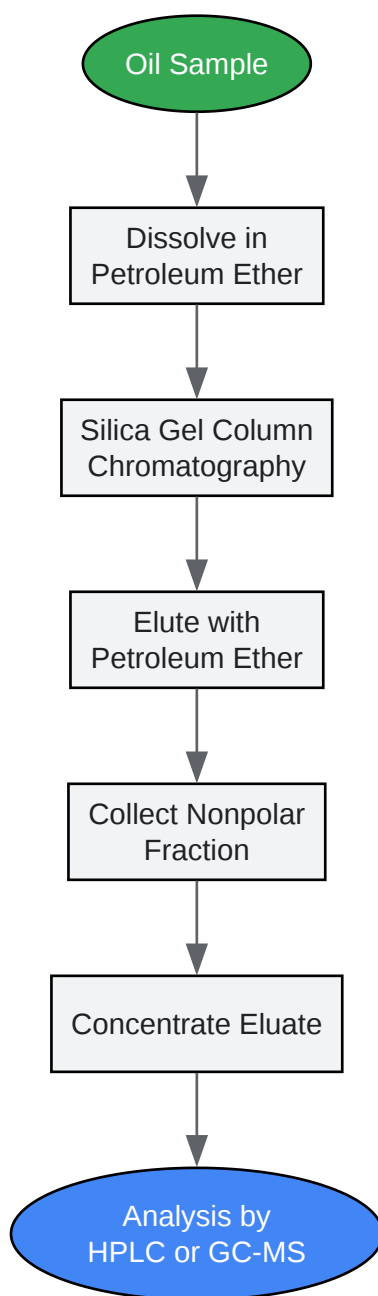
- Principle: Steradienes, being nonpolar compounds, are first separated from the more polar lipid components via silica gel column chromatography. The resulting nonpolar fraction is then concentrated and analyzed by Reversed-Phase HPLC (RP-HPLC) with UV detection.
- Sample Preparation (Silica Gel Chromatography):
 - Prepare a silica gel column using petroleum ether.

- Dissolve a known mass of the oil sample in petroleum ether.
- Apply the sample to the column.
- Elute the nonpolar fraction containing steradienes with petroleum ether.
- Evaporate the eluate to a specific volume.
- HPLC Conditions:
 - Column: RP-18 column.
 - Mobile Phase: Isocratic mixture of acetonitrile and tetrahydrofuran.
 - Detection: UV detector set at 235 nm.
 - Quantification: An internal standard, such as 3,5-cholestadiene, is often used for accurate quantification, especially in virgin oils where concentrations are low. For refined oils, an external standard calibration curve can be used.

GC-MS provides high sensitivity and specificity, confirming the identity of the detected peaks.

- Principle: The sample, after appropriate cleanup, is injected into a gas chromatograph where compounds are separated based on their volatility and interaction with the stationary phase. The separated compounds then enter a mass spectrometer for detection and identification based on their mass-to-charge ratio.
- Sample Preparation: Similar to the HPLC method, an initial cleanup step using column chromatography is typically required to isolate the steroidal hydrocarbon fraction.
- GC-MS Conditions:
 - Column: A nonpolar capillary column, such as one with a 5% phenyl methyl silicon stationary phase (e.g., DB-5), is commonly used.
 - Carrier Gas: Helium at a constant flow rate.

- Temperature Program: A programmed temperature ramp is employed, for instance, starting at 235°C, holding for several minutes, and then increasing to 285°C.
- Injector and Detector Temperatures: Injector temperature is typically set high (e.g., 300°C) to ensure rapid volatilization.
- Ionization: Electron Ionization (EI) at 70 eV is standard.
- Detection: The mass spectrometer is operated in either full scan mode to identify compounds or Selected Ion Monitoring (SIM) mode for enhanced sensitivity in quantifying known analytes.



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Caption: General workflow for sample preparation.

Biological Activity

While extensive research exists on the biological activities of related phytosterols like stigmasterol and β -sitosterol, which exhibit anti-inflammatory, antimicrobial, and antioxidant properties, there is limited direct evidence attributing significant pharmacological effects to

Stigmasta-3,5-diene itself. Its primary relevance in scientific literature is as a chemical marker for thermal processing in edible oils. Some studies performing GC-MS analysis on plant extracts have identified **Stigmasta-3,5-diene** as a component of fractions that exhibit antimicrobial or antioxidant activity, but the activity is not ascribed to this compound alone.

Conclusion

Stigmasta-3,5-diene is a key analyte in food science, particularly for the quality control of edible oils. Its well-defined chemical properties and established formation pathway from β -sitosterol make it a reliable indicator of refining processes. The analytical methods for its detection and quantification are robust and widely implemented. While it belongs to the broadly bioactive class of phytosterols, its specific pharmacological profile remains an area for potential future investigation. For now, its principal role remains that of a critical quality marker for ensuring the authenticity of high-value products like virgin olive oil.

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